

Application Notes and Protocols for SKF 104976

In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SKF 104976

Cat. No.: B1681005

[Get Quote](#)

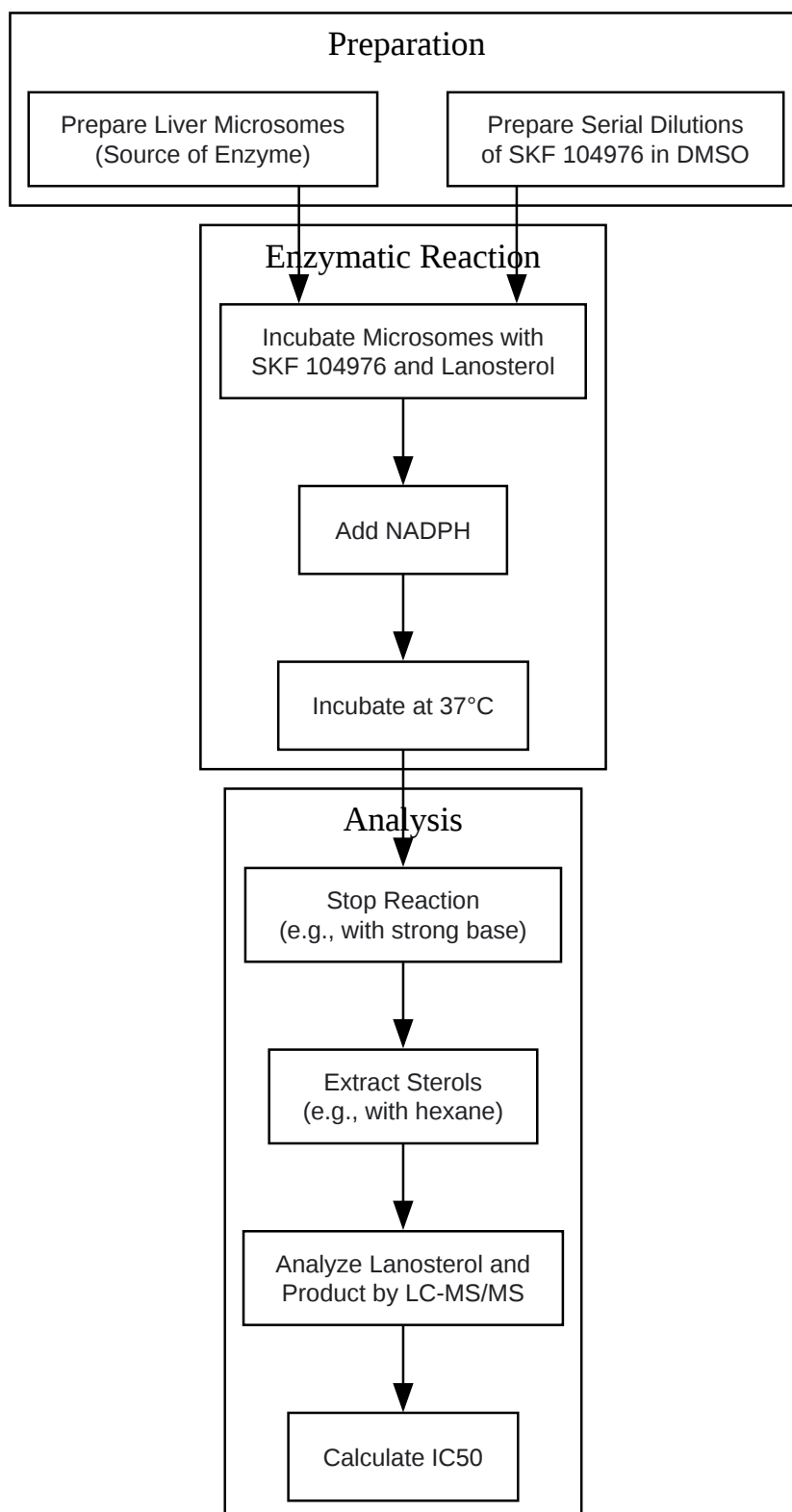
For Researchers, Scientists, and Drug Development Professionals

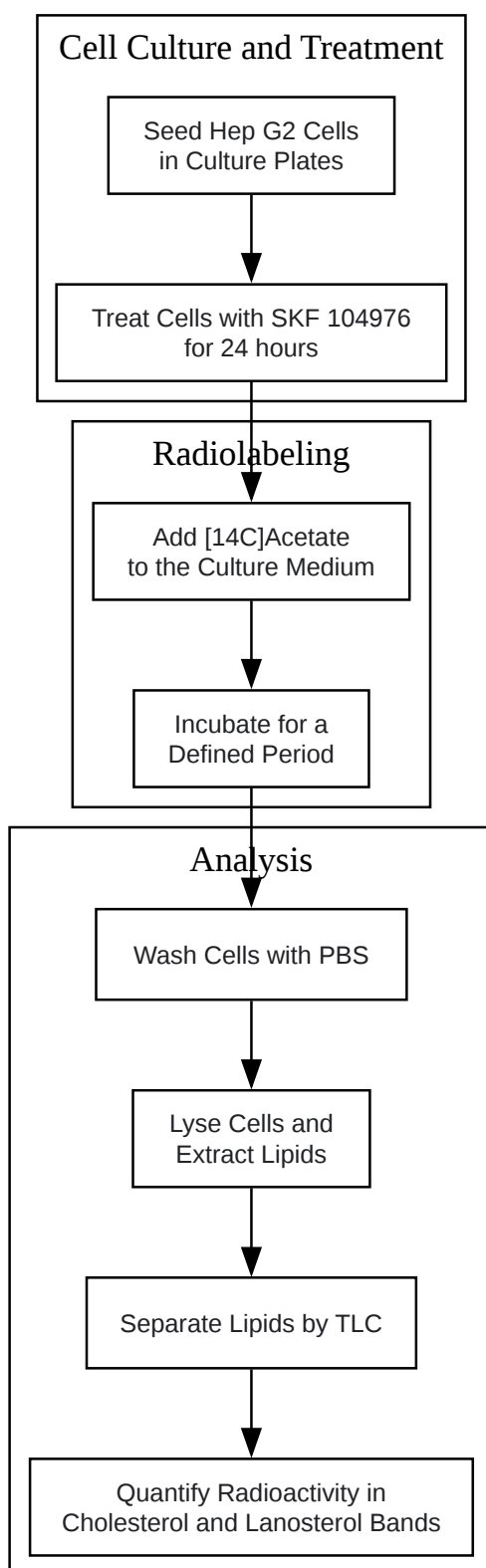
Introduction

SKF 104976 is a potent and specific inhibitor of lanosterol 14 α -demethylase (CYP51A1), a critical enzyme in the cholesterol biosynthesis pathway.[1][2][3] As a derivative of lanosterol, it acts as a competitive inhibitor, preventing the conversion of lanosterol to cholesterol. This property makes **SKF 104976** a valuable tool for studying cholesterol metabolism and a potential candidate for the development of therapeutic agents targeting pathways dependent on cholesterol synthesis. These application notes provide detailed protocols for in vitro assays to characterize the activity of **SKF 104976**.

Mechanism of Action

SKF 104976 specifically targets and inhibits the enzymatic activity of lanosterol 14 α -demethylase. This inhibition leads to an accumulation of lanosterol and a subsequent reduction in the synthesis of downstream cholesterol. A secondary effect observed is the decrease in the activity of HMG-CoA reductase, a rate-limiting enzyme in the mevalonate pathway, though **SKF 104976** does not directly inhibit this enzyme.[3]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. teubio.com [teubio.com]
- 2. medkoo.com [medkoo.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for SKF 104976 In Vitro Assays]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1681005#skf-104976-in-vitro-assay-protocol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com